

In vitro characterization of PF-4136309

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Compound of Interest

Compound Name: PF-4136309
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An In-Depth Technical Guide to the In Vitro Characterization of **PF-4136309**, a Potent and Selective CCR2 Antagonist

Introduction

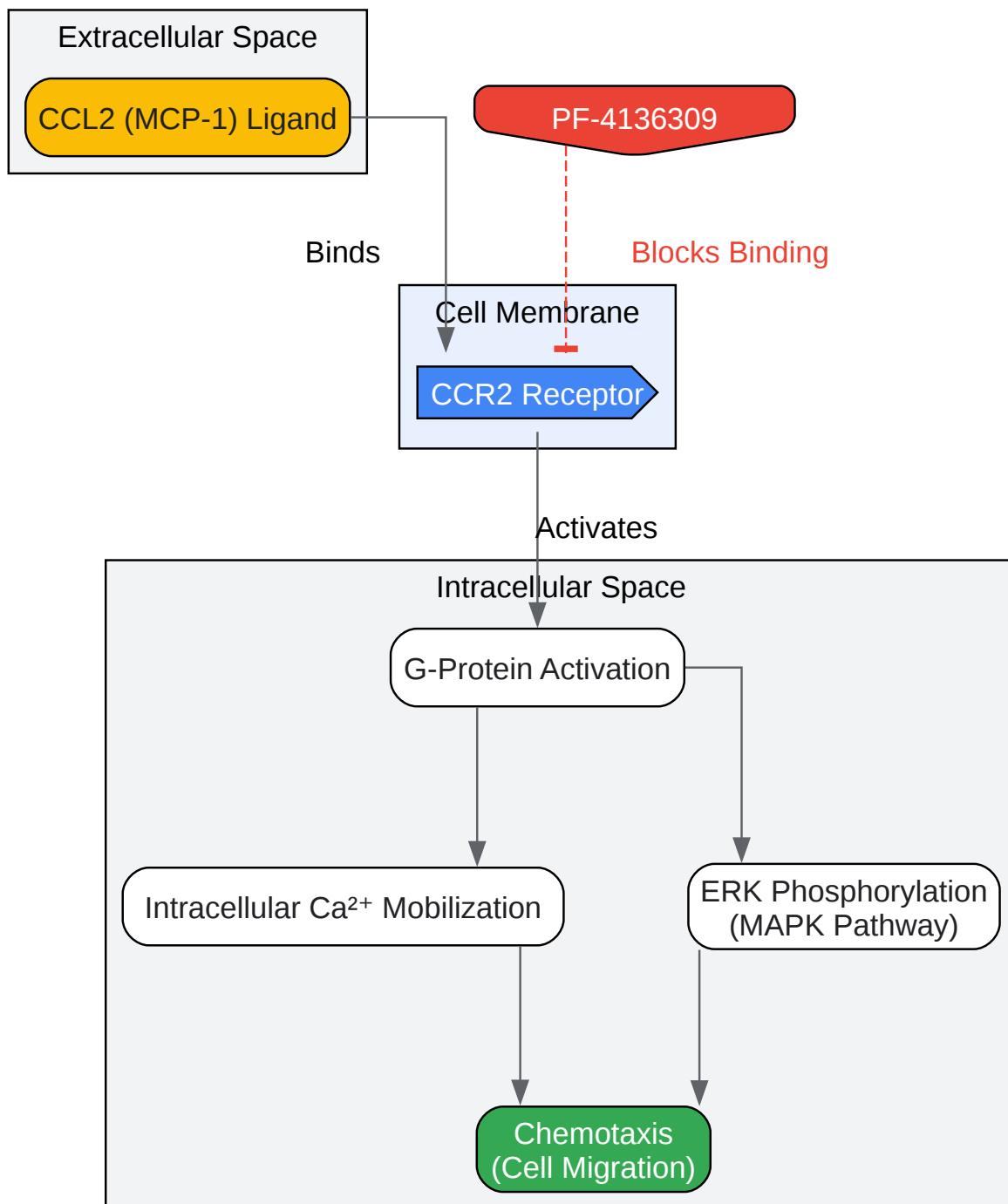
The C-C chemokine receptor 2 (CCR2) and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), form a critical signaling axis that governs the migration of monocytes and macrophages to sites of inflammation.[1][2] Dysregulation of the CCL2/CCR2 pathway is implicated in a host of chronic inflammatory and autoimmune diseases, as well as in the tumor microenvironment where it facilitates the recruitment of tumor-associated macrophages that can promote tumor growth.[3][4] This central role makes CCR2 an attractive therapeutic target for intervention.

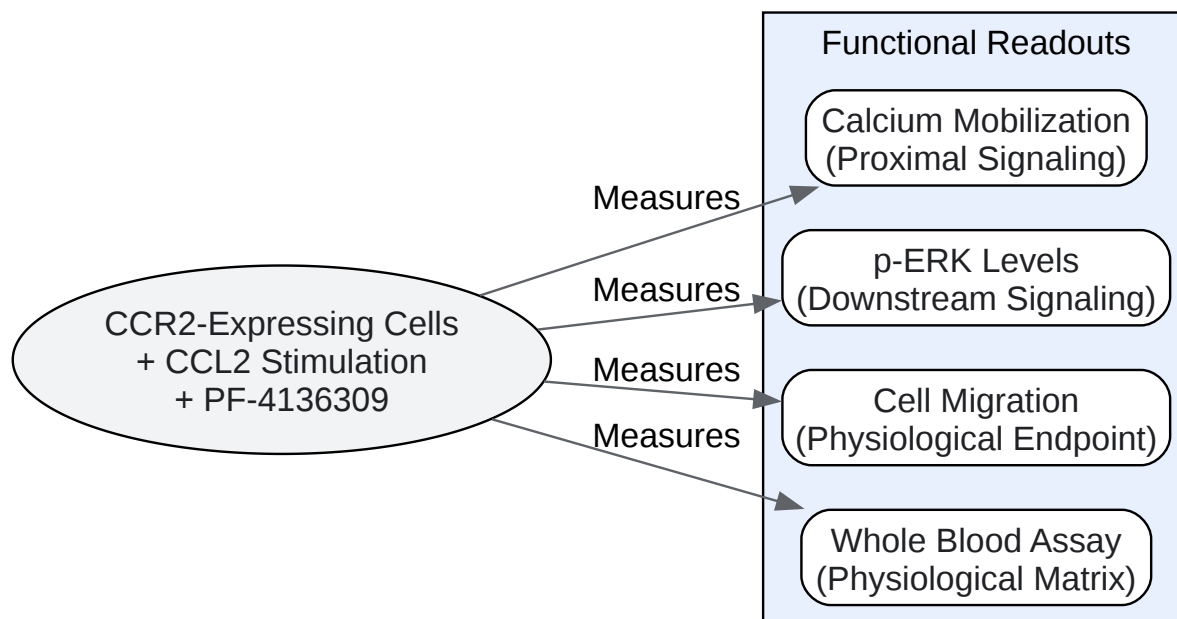
PF-4136309 (also known as INCB8761) is a potent, selective, and orally bioavailable small molecule antagonist of CCR2.[1][5] It functions by directly competing with CCL2 for binding to the receptor, thereby inhibiting downstream signaling and the subsequent chemotactic response of immune cells.[2][3] This guide provides a comprehensive technical overview of the essential in vitro assays and methodologies used to define the pharmacological profile of **PF-4136309**, offering field-proven insights into the experimental choices and data interpretation that validate its mechanism, potency, and selectivity.

Section 1: Elucidating the Mechanism of Action - The CCL2/CCR2 Signaling Cascade

From a mechanistic standpoint, it is crucial to understand the signaling events initiated by CCL2 binding to CCR2 to select the appropriate assays for characterizing an antagonist. CCR2 is a G-protein-coupled receptor (GPCR) predominantly expressed on monocytes.^[1] Ligand binding triggers a conformational change, leading to the activation of heterotrimeric G-proteins. This initiates a cascade of intracellular events, most notably the mobilization of intracellular calcium (Ca^{2+}) and the activation of the mitogen-activated protein kinase (MAPK) pathway, including the phosphorylation of extracellular signal-regulated kinase (ERK).^{[1][6]} The culmination of this signaling is a directed cellular migration, or chemotaxis, towards the CCL2 gradient.

PF-4136309 exerts its effect at the apex of this cascade by physically occupying the ligand-binding site on the CCR2 receptor, preventing the initiation of these downstream signals.





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Figure 2: Experimental workflow for the cellular characterization of **PF-4136309**.

Experiment 2: Calcium Mobilization Assay

Expertise & Experience: Measuring intracellular calcium flux is a direct and rapid readout of Gαq-coupled GPCR activation. Its high-throughput nature makes it an excellent primary screen for functional antagonism.

Protocol:

- **Cell Plating:** Seed CCR2-expressing cells (e.g., THP-1 monocytes or a transfected cell line) into a 96- or 384-well black-walled, clear-bottom plate.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent indicator dye (e.g., Fluo-4 AM) in a suitable buffer. The "AM" ester group facilitates cell entry, where intracellular esterases cleave it, trapping the active dye.
- **Compound Pre-incubation:** Add serial dilutions of **PF-4136309** to the wells and incubate for 15-30 minutes. This allows the antagonist to bind to CCR2 before stimulation.

- **Stimulation and Detection:** Use an automated fluorescence plate reader (e.g., a FLIPR instrument) to measure the baseline fluorescence. The instrument then injects a solution of CCL2 (at a concentration that elicits a sub-maximal response, e.g., EC_{80}) into all wells simultaneously while continuously recording the fluorescence intensity.
- **Data Analysis:** The increase in fluorescence corresponds to the rise in intracellular calcium. Calculate the percentage of inhibition for each **PF-4136309** concentration relative to the CCL2-only control and determine the IC_{50} .

Experiment 3: ERK Phosphorylation Assay

Expertise & Experience: Assessing a downstream event like ERK phosphorylation provides a secondary, corroborating measure of pathway inhibition. This confirms that the antagonist's effect propagates through the signaling cascade.

Protocol:

- **Cell Culture and Starvation:** Culture CCR2-expressing cells and then serum-starve them for several hours to reduce basal ERK phosphorylation.
- **Inhibitor Treatment:** Pre-treat the cells with various concentrations of **PF-4136309** for 30-60 minutes.
- **Ligand Stimulation:** Stimulate the cells with CCL2 for a short period (e.g., 5-10 minutes), which is the typical peak time for ERK phosphorylation.
- **Cell Lysis:** Immediately lyse the cells to preserve the phosphorylation state of the proteins.
- **Detection:** Quantify the levels of phosphorylated ERK (p-ERK) and total ERK (as a loading control) using a sensitive immunoassay such as an in-cell ELISA (e.g., HTRF) or Western blotting.
- **Data Analysis:** Normalize the p-ERK signal to the total ERK signal. Plot the normalized signal against the **PF-4136309** concentration to calculate the IC_{50} .

Experiment 4: Chemotaxis Assay

Expertise & Experience: This is the most physiologically relevant cellular assay, as it directly measures the inhibition of directed cell migration—the key biological function of the CCL2/CCR2 axis.

Protocol:

- **Assay Setup:** Use a transwell migration system (e.g., a Boyden chamber) with a porous membrane (typically 3-5 μm pores for monocytes) separating an upper and lower chamber.
- **Chemoattractant:** Add CCL2 to the lower chamber to establish a chemical gradient.
- **Cell Preparation:** Resuspend primary human monocytes or THP-1 cells in assay medium containing serial dilutions of **PF-4136309**.
- **Migration:** Add the cell suspension to the upper chamber and incubate for several hours (e.g., 2-4 hours) to allow for cell migration through the membrane towards the CCL2 in the lower chamber.
- **Quantification:** Count the number of cells that have migrated to the lower chamber using a cell counter, flow cytometry, or by staining the cells on the underside of the membrane and measuring the signal.
- **Data Analysis:** Determine the IC_{50} by plotting the percentage of inhibition of migration versus the **PF-4136309** concentration.

Experiment 5: Human Whole Blood Assay

Expertise & Experience: Conducting the assay in whole blood provides a more translationally relevant assessment of potency. It accounts for the effects of plasma protein binding, which can reduce the free fraction of a compound available to interact with its target. **PF-4136309** has a free fraction of 23% in human serum, making this a crucial validation step. [\[1\]](#) **Protocol:**

- **Blood Collection:** Obtain fresh human whole blood using an anticoagulant (e.g., heparin).
- **Compound Addition:** Add serial dilutions of **PF-4136309** directly to the whole blood samples and incubate.

- Stimulation: Add CCL2 to stimulate a CCR2-mediated response, such as chemotaxis or the activation of specific cell surface markers on monocytes.
- Readout: Measure the chosen endpoint. For example, a chemotaxis assay can be adapted for use with whole blood, or flow cytometry can be used to measure changes in monocyte activation markers.
- Data Analysis: Calculate the IC₅₀ in this complex matrix. A rightward shift in potency compared to buffer-based assays is expected due to protein binding.

Data Presentation:

Functional Assay	Species	IC ₅₀ (nM)
Calcium Mobilization	Human	3.3 [1][6]
ERK Phosphorylation	Human	0.5 [1][6]
Chemotaxis	Human	3.9 [1][6]
Chemotaxis	Mouse	16.0 [6]
Chemotaxis	Rat	2.8 [6]
Whole Blood Assay	Human	19.0 [1][6]

Table 2: Functional antagonistic potency of PF-4136309 in cellular assays.

Section 4: Selectivity and Safety Profiling

A therapeutically viable drug candidate must not only be potent but also highly selective for its intended target to minimize the risk of off-target effects. The following in vitro assays are critical for establishing the selectivity and safety profile of **PF-4136309**.

Experiment 6: Broad Target Selectivity Panel

Expertise & Experience: To ensure target specificity, it is standard practice to screen the compound against a large, diverse panel of other biologically relevant targets. This proactively

identifies potential liabilities. **PF-4136309** was tested at a concentration of 1 μM , a concentration several orders of magnitude higher than its CCR2 IC_{50} , providing a stringent test of selectivity. [1] Methodology: The compound is submitted to a specialized contract research organization (CRO) for screening against a panel of >50 targets, including other chemokine receptors (CCR1, CCR3, CCR5, etc.), GPCRs, ion channels, and transporters. The standard output is the percentage of inhibition at the tested concentration. Results showed no significant inhibitory activity, confirming high selectivity for CCR2. [1]

Experiment 7: hERG Liability Assessment

Expertise & Experience: Inhibition of the hERG (human Ether-à-go-go-Related Gene) potassium channel is a major cause of drug-induced cardiac arrhythmia (Torsades de Pointes). Therefore, early assessment of hERG activity is a critical safety checkpoint in drug development. The automated patch-clamp assay is the industry gold standard.

Protocol:

- Cell Line: Use a mammalian cell line (e.g., HEK293) stably expressing the hERG channel.
- Electrophysiology: Using an automated patch-clamp system, establish a whole-cell recording configuration.
- Voltage Protocol: Apply a specific voltage pulse protocol designed to elicit and measure the hERG potassium current.
- Compound Application: Perfuse the cells with increasing concentrations of **PF-4136309** and measure the corresponding inhibition of the hERG current.
- Data Analysis: Calculate the IC_{50} value. **PF-4136309** inhibited the hERG current with an IC_{50} of 20 μM . [1][6] This value is over 3,800-fold higher than its human CCR2 binding IC_{50} , indicating a very low risk of cardiac toxicity.

Experiment 8: Cytochrome P450 (CYP) Inhibition and Induction Assays

Expertise & Experience: The CYP enzyme family is responsible for the metabolism of most drugs. Inhibition or induction of these enzymes by a new compound can lead to significant

drug-drug interactions (DDIs).

Methodology:

- Inhibition Assay: Incubate human liver microsomes (a source of CYP enzymes) with specific probe substrates for major CYP isoforms (CYP1A2, 2C9, 2C19, 2D6, 3A4) in the presence of **PF-4136309**. Measure the formation of the substrate's metabolite via LC-MS/MS to determine IC₅₀ values. **PF-4136309** showed no inhibition, with IC₅₀ values >30 µM for all major isoforms. [6]* Induction Assay: Treat cultured human hepatocytes with **PF-4136309** for 48-72 hours. Measure changes in the mRNA levels or enzyme activity of key CYP enzymes. **PF-4136309** was not a CYP inducer at concentrations up to 30 µM. [6]

Summary and Conclusion

The comprehensive in vitro characterization of **PF-4136309** validates its profile as a highly potent and selective antagonist of the CCR2 receptor. The data gathered from the orchestrated workflow of biochemical and cellular assays provides a self-validating system, demonstrating that the compound's high-affinity binding to CCR2 translates directly into the functional inhibition of key downstream signaling events and, ultimately, the blockade of monocyte chemotaxis.

Parameter	Species	Result	Significance
Binding Potency (IC ₅₀)	Human	5.2 nM [5][6]	High affinity for the target
Functional Potency (IC ₅₀)	Human	0.5 - 19.0 nM [1][6]	Potent inhibition in cellular and physiological contexts
Cross-Species Activity	Mouse, Rat	Potent Antagonist [6]	Suitable for use in preclinical rodent models
hERG Inhibition (IC ₅₀)	Human	20 µM [1][6]	>3800-fold selectivity window; low cardiac risk
Broad Panel Selectivity	Human	No significant hits at 1 µM [1]	Highly selective for CCR2
CYP450 Interaction	Human	No inhibition or induction [6]	Low potential for drug-drug interactions

Table 3: Consolidated in vitro pharmacology profile of PF-4136309.

Furthermore, the robust safety profiling reveals a wide therapeutic window with minimal risk of off-target effects or common drug-drug interactions. This strong preclinical data package established **PF-4136309** as a high-quality tool compound and supported its advancement into human clinical trials for inflammatory diseases and oncology. [1][4][7]

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